

# Essential Safety and Disposal Plan for AUT1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **AUT1**  
Cat. No.: **B605690**

[Get Quote](#)

This document provides procedural guidance for the proper disposal of **AUT1**, a modulator of Kv3 potassium channels, intended for researchers, scientists, and drug development professionals. The following information is based on general laboratory safety protocols and should be supplemented by institution-specific guidelines.

## Chemical and Physical Properties of AUT1

For easy reference, the key quantitative data for **AUT1** (CAS Number: 1311136-84-1) are summarized in the table below.[\[1\]](#)[\[2\]](#)

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>19</sub> N <sub>3</sub> O <sub>4</sub>
Molecular Weight	341.4 g/mol
Solubility	DMSO: 30 mg/mL DMF: 30 mg/mL Ethanol: 5 mg/mL
EC <sub>50</sub> for Kv3.1b	4.7 μM
EC <sub>50</sub> for Kv3.2a	4.9 μM

## Experimental Protocols: Disposal of AUT1

While specific experimental protocols for the disposal of **AUT1** are not explicitly available, the following step-by-step procedure is based on standard practices for the disposal of small-molecule organic compounds used in a laboratory setting.

## 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **AUT1** waste.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## 2. Waste Segregation:

- Solid Waste: Collect any solid **AUT1** waste, such as unused powder or contaminated consumables (e.g., weighing paper, pipette tips), in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste:

- Solutions of **AUT1** in organic solvents (e.g., DMSO, DMF, Ethanol) should be collected in a designated, sealed, and clearly labeled hazardous organic waste container.
  - Do not mix aqueous waste with organic solvent waste.
  - It is not an acceptable practice to dispose of even water-soluble solvents down the drain.

- Sharps: Any sharps, such as needles or syringes, contaminated with **AUT1** must be disposed of in a designated sharps container.

## 3. Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("AUT1" and "5R-ethyl-3-[6-(3-methoxy-4-methylphenoxy)-3-pyridinyl]-2,4-imidazolidinedione"), the solvent(s) used, and the approximate concentration and volume.

## 4. Storage of Waste:

- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep waste containers closed except when adding waste.

## 5. Disposal Request:

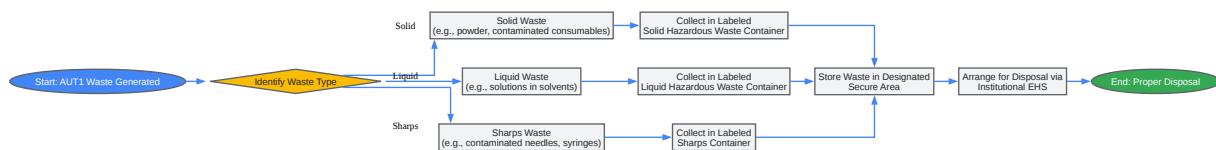
- Once the waste container is full, or in accordance with your institution's policies, arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

#### Important Considerations:

- Consult Institutional Guidelines: Always consult and adhere to your institution's specific hazardous waste management procedures.
- Avoid Drain Disposal: Do not dispose of **AUT1** or its solutions down the drain.
- Empty Containers: Triple-rinse empty containers that held **AUT1** with an appropriate solvent. The rinsate must be collected as hazardous waste. After rinsing, the container can be disposed of according to institutional guidelines.

## Logical Workflow for **AUT1** Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **AUT1** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **AUT1** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. AUT1 | Potassium Channel | TargetMol [targetmol.com]
- 3. ricmarindustries.com [ricmarindustries.com]
- 4. Standard Laboratory Practices for BSL-1 Laboratories – Laboratory Safety Manual [lsm.alfaisal.edu]
- 5. Safe Handling of Infectious Agents - Biosafety In The Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Disposal Plan for AUT1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605690#aut1-proper-disposal-procedures\]](https://www.benchchem.com/product/b605690#aut1-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)